

Ethyl 2-fluoropropionate synonyms and IUPAC name

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Compound of Interest

Compound Name: **Ethyl 2-Fluoropropionate**
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Introduction for Researchers and Drug Development Professionals

Ethyl 2-fluoropropionate is a fluorinated organic compound that serves as a critical building block in synthetic organic chemistry.^[1] Its utility is particularly evident in pharmaceutical and agrochemical development, where the introduction of a fluorine atom can significantly modulate a molecule's biological activity and pharmacokinetic profile.^{[1][2]} This document provides core nomenclature details for this versatile reagent.

Nomenclature and Synonyms

The precise identification of chemical compounds is fundamental to research and development. The internationally recognized IUPAC name for this compound is ethyl 2-fluoropropanoate.^{[2][3]}

For ease of reference and to aid in literature and database searches, a compilation of its common synonyms is provided below.

Synonym	Reference
Ethyl 2-fluoropropionate	[2][3][4]
Ethyl α -fluoropropionate	[2][4]
2-Fluoropropanoic acid ethyl ester	[2][3][4]
2-Fluoropropionic acid ethyl ester	[1][3]
Propanoic acid, 2-fluoro-, ethyl ester	[3][4]
NSC 102760	[2][4]

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Caption: Relationship between IUPAC name, common name, and synonyms.

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